

Bis-tris propane stability at room temperature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

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An In-depth Technical Guide to the Stability of **Bis-Tris Propane** at Room Temperature

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis-Tris Propane (BTP), also known by its systematic name 1,3-bis(tris(hydroxymethyl)methylamino)propane, is a versatile zwitterionic buffer widely utilized in biochemistry, molecular biology, and pharmaceutical development.^{[1][2]} Its broad buffering range, spanning from pH 6.3 to 9.5, is a consequence of its two close pKa values (6.8 and 9.0 at 25°C), making it highly effective for maintaining stable pH conditions in a variety of experimental setups.^[3] BTP is particularly advantageous over traditional buffers like Tris in lower pH ranges (6.0-7.0) and is noted for enhancing the stability and activity of enzymes such as restriction enzymes. This guide provides a detailed overview of the stability of **Bis-Tris Propane** in its solid form and in aqueous solutions at room temperature, supported by quantitative data, general experimental protocols for stability assessment, and logical workflow diagrams.

Chemical and Physical Properties

A foundational understanding of **Bis-Tris Propane's** properties is essential for its proper use and storage.

Property	Value
CAS Number	64431-96-5
Molecular Formula	C ₁₁ H ₂₆ N ₂ O ₆
Molecular Weight	282.3 g/mol
Appearance	White crystalline powder
pKa ₁ (25°C)	6.8
pKa ₂ (25°C)	9.0
Useful pH Range	6.3 - 9.5
Solubility	Highly soluble in water; 15 g in 35 mL (~1.5 M) yields a clear, colorless solution.
pH of 1M Solution	10 - 12 at room temperature

Stability of Solid Bis-Tris Propane

As a crystalline powder, **Bis-Tris Propane** exhibits excellent long-term stability when stored under appropriate conditions.

Quantitative Stability Data: Solid Form

Parameter	Specification	Source
Shelf Life	Stable for years at room temperature.	
Recommended Storage	Dry at room temperature (+15°C to +30°C).	
Re-evaluation Period	Recommended every 3 to 5 years to ensure continued suitability for applications.	
Shipping Conditions	Typically shipped at ambient temperature.	

Key Considerations for Solid Storage

- **Hygroscopy:** While generally stable, it is crucial to store the powder in a dry environment to prevent moisture absorption, which could lead to clumping and potential degradation over time.
- **Contamination:** Ensure containers are tightly sealed to prevent contamination from dust or other airborne particles.
- **Explosion Hazard:** While the delivered product is not typically capable of a dust explosion, the enrichment of fine dust can create this risk.

Stability of Bis-Tris Propane Solutions

The stability of **Bis-Tris Propane** in its solubilized form is dependent on storage temperature, concentration, and the absence of microbial contamination.

Quantitative Stability Data: Solution Form

Solution Type	Storage Temperature	Shelf Life	Notes	Source
Stock Solutions	2-8°C	Stable for months.	---	
Stock Solutions	-20°C	Up to 1 month.	Protect from light. Avoid repeated freeze-thaw cycles.	
Stock Solutions	-80°C	Up to 6 months.	Protect from light.	
Working Solutions	Room Temperature	Recommended for same-day use.	Especially for sensitive in vivo experiments.	
Autoclaved Solutions	N/A	Expected to be stable to autoclaving.	---	

Factors Affecting Solution Stability

- **Microbial Growth:** Non-sterile buffer solutions, especially those at neutral pH, are susceptible to microbial growth when stored at room temperature. It is best practice to prepare solutions with purified water, filter-sterilize (0.22 μm filter), and store at 2-8°C.
- **pH Stability:** While BTP is a robust buffer, prolonged exposure to atmospheric CO_2 can lead to a slight decrease in the pH of basic solutions. It is advisable to check the pH of stock solutions before use.
- **Incompatibilities:** **Bis-Tris Propane** can form strong complexes with divalent cations like Pb^{2+} and Cu^{2+} and is not recommended for use with the Bicinchoninic acid (BCA) protein assay. It may also react violently with strong oxidizing agents.

Experimental Protocols

While specific degradation studies are not widely published, a general protocol for assessing the stability of a prepared **Bis-Tris Propane** buffer solution can be established based on standard laboratory practices.

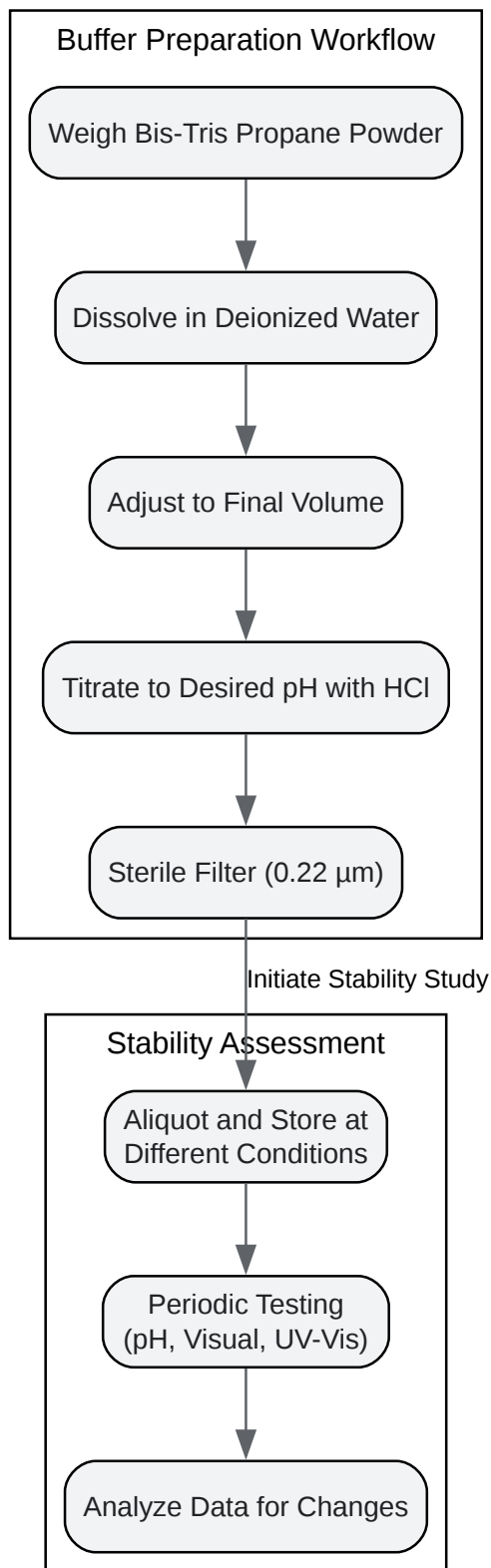
Protocol: Preparation and Stability Assessment of a 1M Bis-Tris Propane Stock Solution

- **Preparation:**
 - Accurately weigh 282.3 g of high-purity **Bis-Tris Propane** powder.
 - In a calibrated beaker, dissolve the powder in ~800 mL of high-purity, deionized water. A magnetic stirrer can be used to facilitate dissolution.
 - Once fully dissolved, transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with small volumes of deionized water and add the rinsate to the flask.
 - Bring the final volume to 1 L with deionized water. The pH of this solution will be between 10 and 12.

- For long-term storage, filter the solution through a 0.22 μm sterile filter into a sterile container.
- Titration to Working pH (Example: pH 7.5):
 - Place a calibrated pH probe into a portion of the 1M stock solution.
 - While stirring, slowly add concentrated Hydrochloric Acid (HCl) to titrate the solution down to the desired pH of 7.5.
 - Note: The addition of acid will increase the final volume and decrease the final concentration of the buffer. For precise concentrations, the titration should be performed before bringing the solution to its final volume.
- Stability Assessment Workflow:
 - Divide the final, sterile-filtered buffer into multiple aliquots for storage under different conditions (e.g., room temperature, 4°C, -20°C).
 - Establish a testing schedule (e.g., Time 0, 1 week, 1 month, 3 months, 6 months).
 - At each time point, test one aliquot from each storage condition for the following parameters:
 - Visual Inspection: Check for any color change, precipitation, or microbial growth (turbidity).
 - pH Measurement: Record the pH to detect any significant drift from the initial value.
 - UV-Vis Spectroscopy: Measure the absorbance spectrum (e.g., 200-400 nm) to detect the appearance of new absorbing species that could indicate degradation. A pure BTP solution should have minimal absorbance at 260 nm.
 - Functional Assay (Optional): If the buffer is used for a specific application (e.g., an enzymatic assay), test its performance to ensure it has not been compromised.

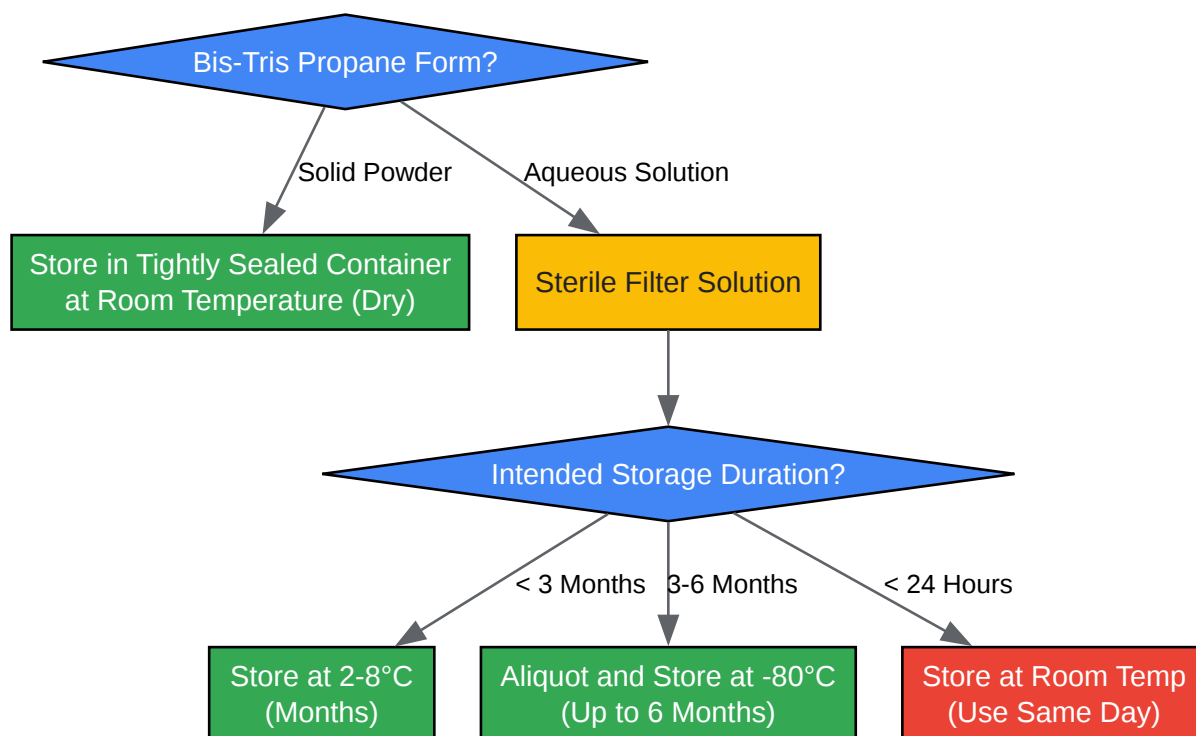
Visualizations

The following diagrams illustrate key workflows for the preparation, storage, and assessment of **Bis-Tris Propane**.



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Caption: Workflow for preparing and assessing the stability of a **Bis-Tris Propane** buffer solution.

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Caption: Decision-making flowchart for the storage of **Bis-Tris Propane**.

Conclusion

Bis-Tris Propane is a highly stable compound, particularly in its solid form, which can be stored at room temperature for years. Its aqueous solutions also demonstrate good stability, though they are best stored at refrigerated or frozen temperatures to prevent microbial contamination and ensure long-term integrity. For critical applications in research and drug development, it is imperative to adhere to proper preparation and storage protocols. Researchers should periodically verify the pH and purity of stock solutions to guarantee experimental reproducibility and accuracy. By following the guidelines outlined in this document, scientists can confidently employ **Bis-Tris Propane** as a reliable buffering agent in their work.

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- To cite this document: BenchChem. [Bis-tris propane stability at room temperature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209937#bis-tris-propane-stability-at-room-temperature]

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